

Synonyms for C.I. Direct Red 16 in scientific literature

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Compound of Interest

Compound Name: C.I. Direct Red 16, disodium salt

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In-Depth Technical Guide to C.I. Direct Red 16

For Researchers, Scientists, and Drug Development Professionals

Core Identity and Synonyms of C.I. Direct Red 16

C.I. Direct Red 16 is a disazo dye known for its application in the textile and paper industries.^[1]^[2] For scientific and research purposes, it is crucial to recognize its various synonyms and identifiers to ensure accurate documentation and referencing in experimental studies. The compound is systematically identified by its Colour Index (C.I.) number, 27680, and its CAS Registry Number, 6227-02-7.^[3]^[4]^[5]

In scientific literature and commercial contexts, C.I. Direct Red 16 is frequently referred to by a variety of names. These synonyms can be broadly categorized as chemical names and common or trade names. Understanding these alternatives is essential for a comprehensive literature review and for sourcing the correct compound for experimental use.

Table 1: Synonyms and Identifiers for C.I. Direct Red 16

Identifier Type	Identifier
C.I. Name	C.I. Direct Red 16
C.I. Number	27680
CAS Number	6227-02-7[3][4][5]
Chemical Name	Disodium 7-amino-4-hydroxy-3-((5-hydroxy-6-(phenylazo)-7-sulphonato-2-naphthyl)azo)naphthalene-2-sulphonate
Molecular Formula	C ₂₆ H ₁₇ N ₅ Na ₂ O ₈ S ₂ [3][5]
Common Synonyms	Direct Red 6B, Direct Fast Red 6B, Direct Bordeaux 6B[2][3][4][5]
Trade Names	Anar Direct Bordeaux 6B, Pergasol Bordeaux 6B, Pyrazol Bordeaux 7B, Fabramine Bordeaux 6BF 200%[5]

Physicochemical Properties

The utility of C.I. Direct Red 16 in various applications is dictated by its physicochemical properties. These characteristics are fundamental for designing experimental protocols, particularly in areas such as solution preparation, spectrophotometric analysis, and adsorption studies.

Table 2: Quantitative Data for C.I. Direct Red 16

Property	Value
Molecular Weight	637.55 g/mol [3] [5]
Appearance	Red powder [2] [4]
Solubility in Water	Soluble [1] [3]
Solubility in Ethanol	Slightly soluble [3]
Hue	Bordeaux [1]
Chemical Class	Disazo [1]
Light Fastness	1-2 (on a scale of 1-8) [1]

Experimental Protocols

While C.I. Direct Red 16 is predominantly used in industrial dyeing processes, it has also been the subject of scientific studies, particularly in the context of environmental remediation. The following protocol is a synthesized example of a typical laboratory-scale experiment focused on the decolorization of C.I. Direct Red 16, based on methodologies described in the scientific literature.

Objective: To determine the efficiency of a given adsorbent in removing C.I. Direct Red 16 from an aqueous solution.

Materials:

- C.I. Direct Red 16 (analytical grade)
- Adsorbent material (e.g., activated carbon, feldspar)
- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Spectrophotometer
- Orbital shaker

- Conical flasks
- pH meter
- Filter paper

Procedure:

- Preparation of Stock Solution: A stock solution of C.I. Direct Red 16 is prepared by dissolving a precise amount of the dye in deionized water to achieve a known concentration (e.g., 1000 mg/L).
- Preparation of Working Solutions: Working solutions of desired concentrations are prepared by diluting the stock solution with deionized water.
- Adsorption Experiment:
 - A fixed volume of the dye solution is taken in a series of conical flasks.
 - A pre-weighed amount of the adsorbent is added to each flask.
 - The pH of the solutions is adjusted to the desired value using HCl or NaOH.
 - The flasks are then agitated on an orbital shaker at a constant speed and temperature for a specified period.
- Sample Analysis:
 - After the agitation period, the solutions are filtered to separate the adsorbent.
 - The concentration of the remaining dye in the filtrate is determined using a spectrophotometer by measuring the absorbance at the dye's maximum wavelength (λ_{max}).
- Calculation of Decolorization Efficiency: The percentage of dye removal is calculated using the following formula: $\% \text{ Removal} = ((C_0 - C_e) / C_0) * 100$ where C_0 is the initial dye concentration and C_e is the final dye concentration.

Visualizing Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for the decolorization of C.I. Direct Red 16.



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Workflow for a typical decolorization experiment of C.I. Direct Red 16.

Biological Interactions and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield any evidence of C.I. Direct Red 16 being directly involved in specific biological signaling pathways or having well-defined molecular interactions with biological macromolecules in a research context. Its primary applications appear to be in the dyeing of materials such as cotton, paper, and leather, and as a model compound in environmental studies focused on the degradation of azo dyes. Therefore, a diagram of a signaling pathway involving C.I. Direct Red 16 cannot be provided as no such pathway has been identified in the reviewed literature. Researchers should exercise caution and not conflate the biological applications of other direct dyes, such as Congo Red (used in amyloid staining), with C.I. Direct Red 16.

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